

enzymatic synthesis pyrocatechol sulfate

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Pyrocatechol sulfate

CAS No.: 4918-96-1

Cat. No.: S616087

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Pyrocatechol Background Information

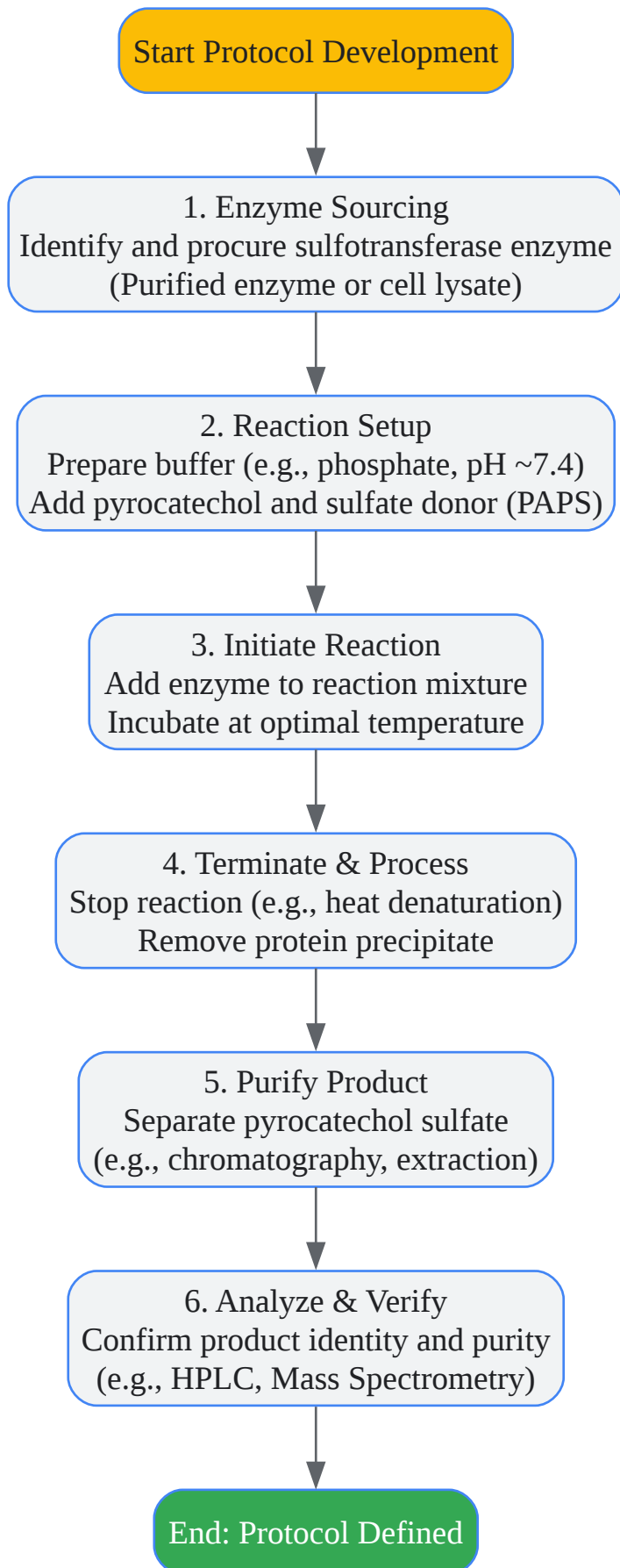
The table below summarizes key chemical and physical data for pyrocatechol, which is essential foundational knowledge for any synthesis work [1] [2].

Property	Description / Value
IUPAC Name	Benzene-1,2-diol [1]
Other Names	Catechol, 1,2-Dihydroxybenzene, Pyrocatechol [1] [2]
Chemical Formula	$C_6H_6O_2$ [1]
Molar Mass	110.112 $g \cdot mol^{-1}$ [1]
Appearance	White to brown feathery crystals [1]
Melting Point	103 - 105 °C [1] [2]
Solubility in Water	312 g/L at 20 °C / 430 g/L (commercial source) [1] [2]
pKa Values	9.45, 12.8 [1]

Property	Description / Value
Hazards	Acute toxicity (oral, dermal), Carcinogenicity, Skin corrosion/sensitization, Serious eye damage [2]

Proposed Workflow for Protocol Development

Since a direct protocol is not available, the following general workflow outlines the key stages in developing an enzymatic synthesis method. You would need to optimize specific conditions like enzyme source, buffer, and reaction time through experimentation.



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References

1. Catechol - Wikipedia [en.wikipedia.org]
2. for Pyrocatechol 120-80-9 synthesis [sigmaaldrich.com]

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